

Heliantriol B2: A Comprehensive Physicochemical and Biological Profile

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Compound of Interest

Compound Name: *Heliantriol B2*

Cat. No.: *B1673040*

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This technical guide provides an in-depth analysis of the physicochemical properties and biological activities of **Heliantriol B2**, a pentacyclic triterpene of interest to researchers in natural product chemistry, pharmacology, and drug development. This document summarizes its known physical and chemical characteristics, outlines general experimental methodologies for their determination, and explores its mechanism of cytotoxic action.

Physicochemical Properties

Heliantriol B2, with the CAS Number 61229-18-3, is classified as a triterpenoid.^[1]

Triterpenoids are a class of organic compounds derived from six isoprene units.^[1] The fundamental physicochemical properties of **Heliantriol B2** are detailed in Table 1.

Property	Value	Source
Molecular Formula	C30H50O3	[1]
Average Molecular Weight	458.7162 g/mol	[1]
Monoisotopic Molecular Weight	458.375995466 g/mol	[1]
Melting Point	300-301 °C	[1]
Optical Rotation	[α] _D +8 (c, 0.4 in CHCl ₃)	[1]
XlogP3-AA (Estimated)	7.70	[2]
Water Solubility	Not Available	[1]
Boiling Point	Not Available	
pKa	Not Available	

Experimental Protocols

While specific experimental details for the characterization of **Heliantriol B2** are not extensively published, the following sections describe generalized, standard protocols for determining the key physicochemical parameters of solid organic compounds like triterpenoids.

Melting Point Determination

The melting point of a solid organic compound is a crucial indicator of its purity. Pure crystalline solids typically exhibit a sharp melting point range of 0.5-1.0°C. The presence of impurities generally leads to a depression and broadening of the melting range. A common method for determining the melting point is the capillary tube method.

Methodology:

- A small, finely powdered sample of the compound is packed into a thin-walled capillary tube, sealed at one end.
- The capillary tube is attached to a thermometer and placed in a heating apparatus, such as a Thiele tube or a modern digital melting point apparatus.

- The sample is heated slowly and evenly.
- The temperature at which the substance begins to melt (the first appearance of liquid) and the temperature at which it becomes completely liquid are recorded as the melting point range.

Optical Rotation Measurement

Optical activity, the ability of a chiral compound to rotate the plane of polarized light, is measured using a polarimeter. The specific rotation is a characteristic property of a chiral molecule.

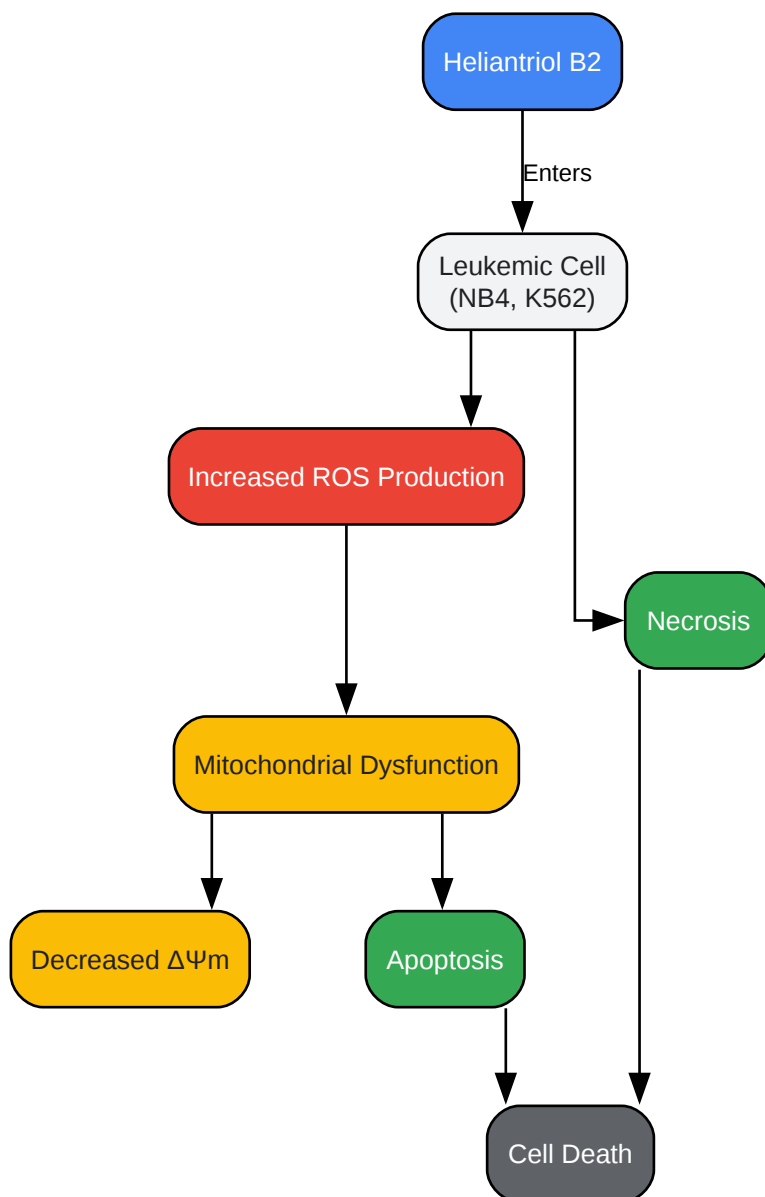
Methodology:

- A solution of the compound with a known concentration is prepared in a suitable solvent (e.g., chloroform for **Heliantriol B2**).
- The polarimeter tube is filled with the solution, ensuring no air bubbles are present.
- Plane-polarized light is passed through the sample.
- The observed angle of rotation (α) is measured.
- The specific rotation ($[\alpha]$) is calculated using the formula: $[\alpha] = \alpha / (c \times l)$ where:
 - α is the observed rotation.
 - c is the concentration of the solution in g/mL.
 - l is the path length of the polarimeter tube in decimeters.

Biological Activity and Signaling Pathway

Heliantriol B2 has demonstrated significant cytotoxic activity against human leukemic cell lines, specifically NB4 and K562.[3] Its mechanism of action involves the induction of both apoptosis and necrosis.[3] Key events in its cytotoxic pathway include the overproduction of Reactive Oxygen Species (ROS) and a decrease in the mitochondrial transmembrane potential ($\Delta\Psi_m$).[3]

Based on these findings, a putative signaling pathway for the cytotoxic effects of **Heliantriol B2** can be proposed.



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Caption: Proposed cytotoxic signaling pathway of **Heliantriol B2** in leukemic cells.

This document provides a foundational understanding of **Heliantriol B2** for scientific professionals. Further research is warranted to fully elucidate its therapeutic potential and detailed mechanisms of action.

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